

Tricaprylyl citrate CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: *Tricaprylyl citrate*

Cat. No.: *B12752589*

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Tricaprylyl Citrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tricaprylyl citrate**, a triester of citric acid and caprylyl alcohol. It details its chemical identity, physicochemical properties, relevant experimental protocols, and its role as a medium-chain triglyceride in various biological signaling pathways. This document is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields.

Chemical Identification and Nomenclature

Tricaprylyl citrate is a distinct chemical entity with the following identifiers:

- IUPAC Name: trioctyl 2-hydroxypropane-1,2,3-tricarboxylate[1]
- Synonyms: Trioctyl citrate, 1,2,3-Propanetricarboxylic acid, 2-hydroxy-, trioctyl ester[1]
- CAS Number: Multiple CAS numbers are associated with this compound, with 76414-35-2, 125643-43-8, and 16502-99-1 being prominent.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **tricaprylyl citrate** is presented in the table below. This data is essential for formulation development, analytical method development, and understanding its behavior in various systems.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₅₆ O ₇	[1]
Molecular Weight	528.76 g/mol	PubChem
Appearance	Colorless liquid	-
Solubility	Insoluble in water	-
LogP (Octanol-Water Partition Coefficient)	9.2 (Predicted)	PubChem
Boiling Point	Data not available	-
Melting Point	Data not available	-
Density	Data not available	-

Experimental Protocols

Synthesis of Tricaprylyl Citrate (Trioctyl Citrate)

The following protocol is adapted from a patented method for the synthesis of trioctyl citrate.[2] This esterification reaction utilizes citric acid and n-octanol as reactants with a suitable catalyst.

Materials:

- Citric acid (0.1 mol)
- n-Octanol (0.45 mol)
- Toluene (10 ml, as a water-carrying agent)
- Naphthalenesulfonic acid methylal (0.3 g, as a catalyst)
- 5% Sodium bicarbonate (NaHCO₃) solution

- Anhydrous magnesium sulfate (MgSO_4)
- Activated carbon

Equipment:

- 100 mL three-necked flask
- Electromagnetic stirrer
- Thermometer
- Reflux condenser
- Water separator (Dean-Stark apparatus)
- Filtration apparatus
- Rotary evaporator
- Separatory funnel

Procedure:

- To the three-necked flask, add 0.1 mol of citric acid, 0.45 mol of n-octanol, and 10 ml of toluene.
- Begin heating and stirring the mixture.
- Once the citric acid has completely dissolved, add 0.3 g of naphthalenesulfonic acid methylal to the flask.
- Increase the temperature to initiate reflux and continue stirring. The water generated during the reaction will be collected in the water separator.
- Monitor the reaction until no more water is collected in the separator (approximately 4 hours). The conversion rate can be monitored by measuring the acid value of the reaction mixture according to standard methods (e.g., GB/T1668-1995).[\[2\]](#)

- After the reaction is complete, cool the mixture and filter to remove the catalyst. The catalyst can be recovered for reuse.
- The filtrate is then subjected to reduced pressure distillation to recover the excess n-octanol.
- Cool the remaining crude product to room temperature.
- Wash the crude product with 30 ml of 5% NaHCO₃ solution in a separatory funnel until the aqueous layer is neutral.
- Separate the upper organic phase and dry it over anhydrous MgSO₄.
- Filter to remove the drying agent.
- Decolorize the product using activated carbon to obtain a nearly colorless and transparent trioctyl citrate.

Analytical Determination by High-Performance Liquid Chromatography (HPLC)

An established HPLC method for a similar citrate ester, tributyl citrate, can be adapted for the quantitative analysis of **tricaprylyl citrate**.^[3] This reverse-phase HPLC method provides a robust framework for purity assessment and quantification in various formulations.

Instrumentation and Columns:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector.
- Reverse-phase C18 column (e.g., Newcrom R1 or equivalent).

Chromatographic Conditions:

- Mobile Phase: A mixture of acetonitrile (MeCN) and water. Phosphoric acid can be added to adjust the pH. For Mass Spectrometry (MS) compatibility, formic acid should be used instead of phosphoric acid.^[3] The exact ratio of MeCN to water should be optimized to achieve adequate separation.
- Flow Rate: Typically 1.0 mL/min.

- Detection: UV detection at an appropriate wavelength (e.g., 210 nm).
- Injection Volume: 10-20 μ L.
- Column Temperature: Ambient or controlled (e.g., 25 $^{\circ}$ C).

Standard and Sample Preparation:

- Standard Solution: Prepare a stock solution of **tricaprylyl citrate** of known concentration in a suitable solvent (e.g., acetonitrile or methanol). Prepare a series of working standards by diluting the stock solution.
- Sample Solution: Dissolve the sample containing **tricaprylyl citrate** in the mobile phase or a suitable solvent to achieve a concentration within the linear range of the assay. Filter the sample solution through a 0.45 μ m filter before injection.

Analysis:

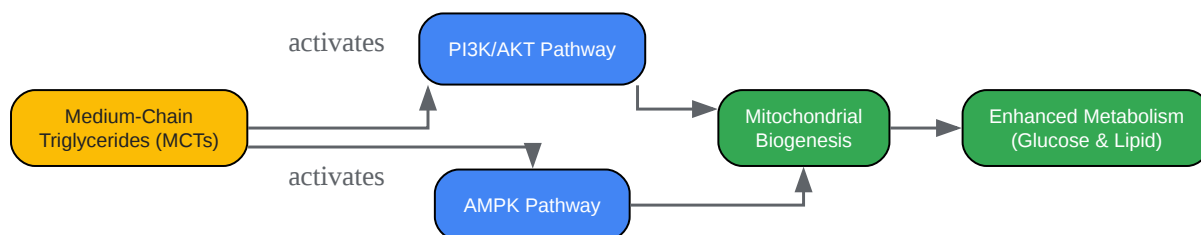
- Inject the standard solutions to establish a calibration curve by plotting peak area against concentration.
- Inject the sample solution and determine the peak area of **tricaprylyl citrate**.
- Calculate the concentration of **tricaprylyl citrate** in the sample using the calibration curve.

Role in Biological Signaling Pathways

Tricaprylyl citrate, as a medium-chain triglyceride (MCT), is metabolized into medium-chain fatty acids (MCFAs) which are involved in various cellular signaling pathways. These pathways are critical in metabolism, inflammation, and cellular energy homeostasis.

PI3K/AKT and AMPK Signaling Pathways in Metabolism

MCTs have been shown to enhance mitochondrial biogenesis and metabolism, which is partly mediated through the activation of the PI3K/AKT and AMPK signaling pathways.^[4] These pathways are central to glucose and lipid metabolism.

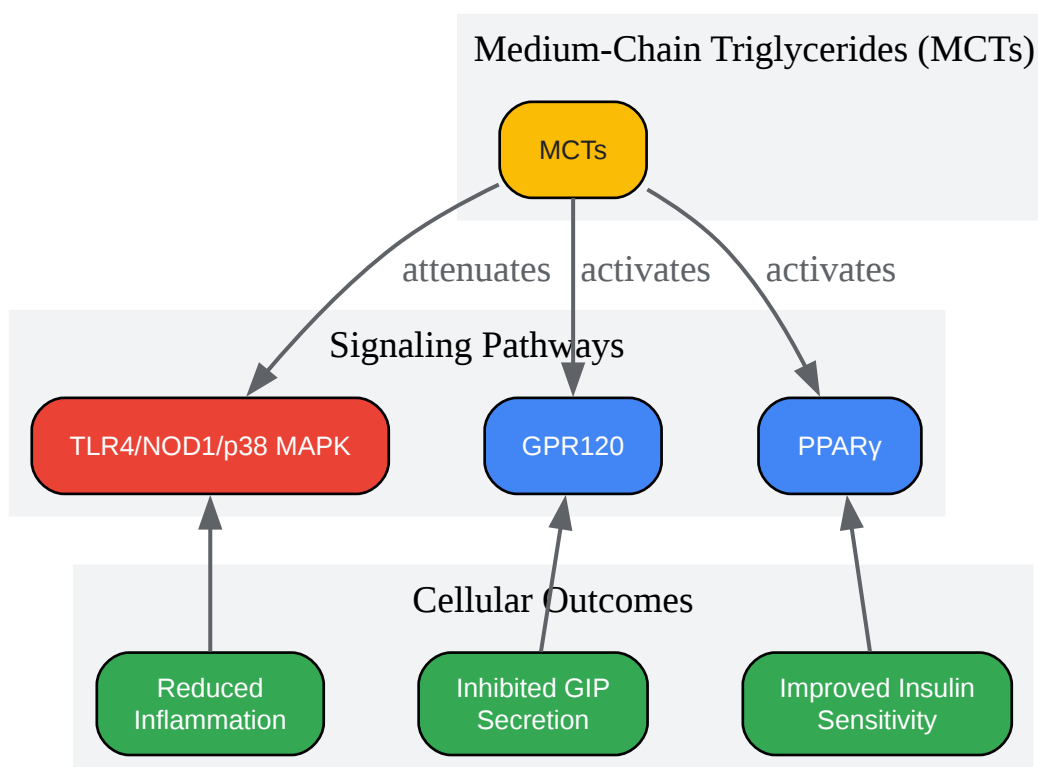


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Caption: Activation of PI3K/AKT and AMPK pathways by MCTs.

Modulation of Inflammatory and Metabolic Signaling

MCTs can influence inflammatory responses and metabolic regulation through various signaling cascades. They have been shown to attenuate inflammatory pathways and modulate hormone secretion related to metabolism.



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Caption: Modulation of inflammatory and metabolic pathways by MCTs.

Applications in Drug Development

Tricaprylyl citrate serves as a versatile excipient in pharmaceutical formulations. Its primary functions include:

- **Emollient and Skin Conditioning Agent:** In topical and transdermal formulations, it enhances skin feel and hydration.
- **Solvent and Vehicle:** Due to its lipophilic nature, it can be used to dissolve or suspend poorly water-soluble active pharmaceutical ingredients (APIs), potentially enhancing their bioavailability.
- **Plasticizer:** In the manufacturing of certain dosage forms, it can improve the flexibility and durability of coatings and films.
- **Component of Drug Delivery Systems:** As an MCT, it is a suitable component for lipid-based drug delivery systems such as self-emulsifying drug delivery systems (SEDDS), nanoemulsions, and lipid nanoparticles. These systems can improve the solubility, stability, and absorption of APIs.

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